

4-Hydroxy Alprazolam-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Hydroxy Alprazolam-d5

Cat. No.: B15559951

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides comprehensive information on **4-Hydroxy Alprazolam-d5**, a key analytical standard in pharmacokinetic and toxicological studies. This document outlines supplier information, quantitative data, and a detailed experimental protocol for its use as an internal standard.

Introduction

4-Hydroxy Alprazolam-d5 is the deuterated form of 4-hydroxyalprazolam, a major active metabolite of the widely prescribed benzodiazepine, alprazolam (Xanax®). Alprazolam is primarily metabolized in the liver by cytochrome P450 3A4 (CYP3A4) and 3A5 (CYP3A5) enzymes to its two main hydroxylated metabolites: 4-hydroxyalprazolam and α -hydroxyalprazolam.^{[1][2][3][4]} Due to its stable isotope label, **4-Hydroxy Alprazolam-d5** is an ideal internal standard for quantitative analysis of 4-hydroxyalprazolam in biological matrices using mass spectrometry-based methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its use allows for accurate and precise measurement by correcting for variations in sample preparation and instrument response.

Supplier and Product Information

A variety of suppliers offer **4-Hydroxy Alprazolam-d5**, typically as a certified reference material (CRM) solution. The following table summarizes the available products and their specifications.

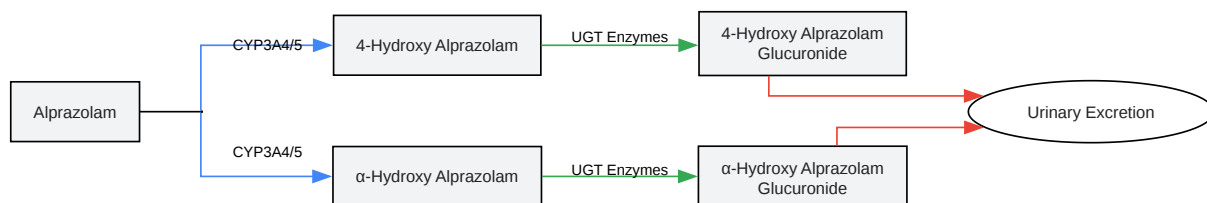
Supplier	Product Name	Catalog Number	Concentration	Solvent	Unit Size
Cerilliant (via MilliporeSigma/Sigma-Aldrich)	4-Hydroxyalprazolam-D5 Solution	H-143-1ML	100 µg/mL	Acetonitrile	1 mL
Cerilliant (via Fisher Scientific)	CERILLIANT™ 4-Hydroxyalprazolam-D5 Solution	01001477	100 µg/mL	Acetonitrile	1 mL
Chemtos	4-Hydroxy-Alprazolam-d5	A-1291	Not specified (solid)	Not applicable	5.00 mg
MedChemExpress	4-Hydroxy Alprazolam-d5	HY-115354S	Not specified	Not specified	Not specified
Cayman Chemical	4-hydroxy Alprazolam-d5 (CRM)	Item No. 15878	Not specified	Not specified	Not specified
LMS Consult	4-HYDROXYALPRAZOLAM-D5	3848950	Not specified	Not specified	Not specified
Bertin Bioreagent	4-hydroxy Alprazolam	15878	Not specified	Not specified	Not specified

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₈ D ₅ ClN ₄ O
Molecular Weight	~329.8 g/mol
CAS Number	Not consistently available for deuterated form
Appearance	Typically a solid or a solution in an organic solvent
Storage	Recommended storage at -20°C

Metabolic Pathway of Alprazolam

Alprazolam undergoes extensive metabolism in the liver, primarily through oxidation by CYP3A4 and CYP3A5 enzymes. This process leads to the formation of two major active metabolites, 4-hydroxyalprazolam and α -hydroxyalprazolam. These metabolites are then further conjugated with glucuronic acid to form water-soluble glucuronides, which are subsequently excreted in the urine.[5][6][7]



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Figure 1: Metabolic pathway of Alprazolam. (Max-Width: 760px)

Experimental Protocols

The following is a representative experimental protocol for the quantification of 4-hydroxyalprazolam in human urine using **4-Hydroxy Alprazolam-d5** as an internal standard, based on established LC-MS/MS methodologies.[8][9][10][11][12]

Sample Preparation (Solid-Phase Extraction)

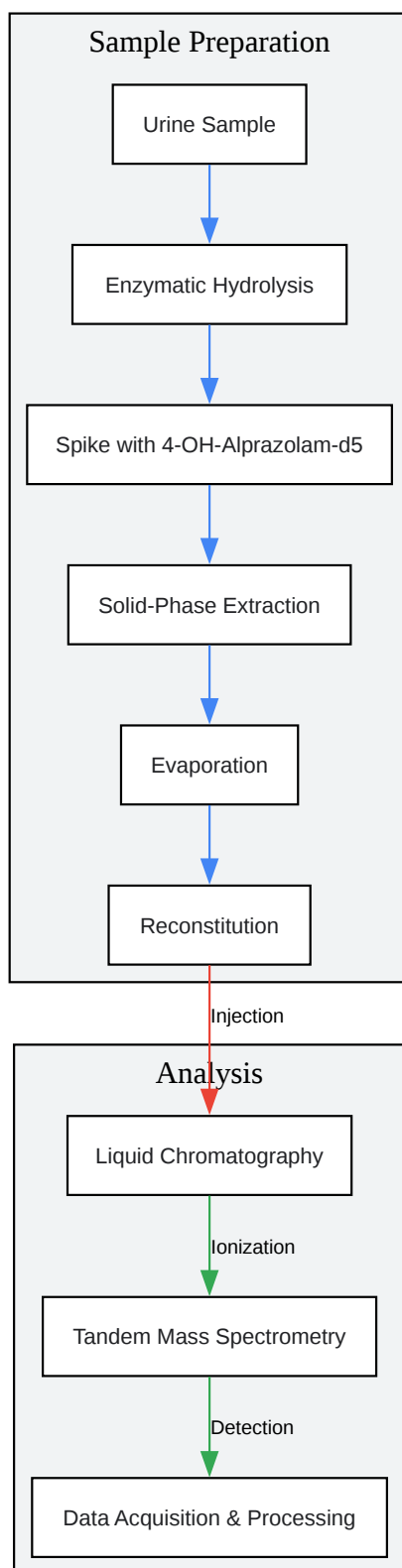
- **Enzymatic Hydrolysis:** To a 1 mL urine sample, add 20 μ L of β -glucuronidase solution and 200 μ L of a suitable buffer (e.g., 0.5 M ammonium acetate, pH 5.0). Incubate the mixture at 50-60°C for 1-2 hours to deconjugate the glucuronidated metabolites.
- **Internal Standard Spiking:** After hydrolysis, spike the sample with a known concentration of **4-Hydroxy Alprazolam-d5** solution (e.g., 25 μ L of a 1 μ g/mL solution).
- **Solid-Phase Extraction (SPE):**
 - Condition an appropriate SPE cartridge (e.g., a mixed-mode cation exchange) with methanol followed by deionized water.
 - Load the pre-treated urine sample onto the SPE cartridge.
 - Wash the cartridge with a weak organic solvent (e.g., 20% methanol) to remove interferences.
 - Elute the analytes with an appropriate elution solvent (e.g., 5% ammonium hydroxide in methanol).
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis (e.g., 100 μ L of 50:50 methanol:water).

LC-MS/MS Analysis

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reversed-phase column is typically used (e.g., 2.1 x 50 mm, 1.8 μ m).
 - **Mobile Phase:** A gradient elution with a mixture of an aqueous solvent (e.g., 0.1% formic acid in water) and an organic solvent (e.g., 0.1% formic acid in methanol or acetonitrile).
 - **Flow Rate:** A typical flow rate is between 0.2 and 0.5 mL/min.
 - **Injection Volume:** 5-10 μ L.

- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray ionization (ESI) in positive ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both 4-hydroxyalprazolam and **4-Hydroxy Alprazolam-d5** are monitored.

Experimental Workflow



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Figure 2: Experimental workflow for quantification. (Max-Width: 760px)

Conclusion

4-Hydroxy Alprazolam-d5 is an essential tool for researchers in pharmacology, toxicology, and clinical chemistry. Its use as an internal standard ensures the reliability and accuracy of analytical methods for the quantification of alprazolam's major metabolite. This guide provides a comprehensive overview of the available suppliers, key technical data, and a detailed experimental framework to assist researchers in their studies.

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